

troubleshooting mAC2-IN-1 insolubility issues

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Compound of Interest

Compound Name: mAC2-IN-1

Cat. No.: B12364460

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Technical Support Center: mAC2-IN-1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **mAC2-IN-1**, a potent and selective inhibitor of human adenylyl cyclase 2 (AC2).

Frequently Asked Questions (FAQs)

Q1: What is **mAC2-IN-1** and what is its primary mechanism of action?

A1: **mAC2-IN-1** is a small molecule inhibitor that selectively targets human adenylyl cyclase 2 (AC2), an enzyme responsible for the conversion of ATP to cyclic AMP (cAMP). It has a reported IC₅₀ value of 4.45 µM for AC2 and exhibits significantly lower activity against other adenylyl cyclase isoforms such as AC1 and AC5.^[1] By inhibiting AC2, **mAC2-IN-1** effectively reduces the intracellular concentration of the second messenger cAMP, thereby modulating downstream signaling pathways.

Q2: What are the recommended storage conditions for **mAC2-IN-1**?

A2: Proper storage is crucial to maintain the stability and activity of **mAC2-IN-1**. The recommended storage conditions are as follows:

- Powder: -20°C for up to 3 years.^[1]
- In solvent: -80°C for up to 1 year.^[1]

Q3: I am observing precipitation of **mAC2-IN-1** in my aqueous buffer. What could be the cause?

A3: Precipitation of small molecule inhibitors in aqueous solutions is a common issue. Several factors can contribute to this:

- Low intrinsic aqueous solubility: Many small molecule inhibitors are hydrophobic and have limited solubility in aqueous buffers.
- High salt concentration: The presence of salts in your buffer can decrease the solubility of organic compounds, a phenomenon known as "salting out."
- pH of the buffer: The solubility of a compound can be pH-dependent if it has ionizable groups.
- Temperature: Solubility can be affected by temperature. A decrease in temperature during the experiment might cause the compound to precipitate.
- High final concentration: The desired final concentration of **mAC2-IN-1** in your assay may exceed its solubility limit in the aqueous buffer.

Troubleshooting Insolubility Issues

Problem: **mAC2-IN-1** precipitates out of solution upon dilution into my aqueous experimental buffer.

This is a frequent challenge encountered when working with hydrophobic small molecule inhibitors. Here is a step-by-step guide to troubleshoot and resolve this issue.

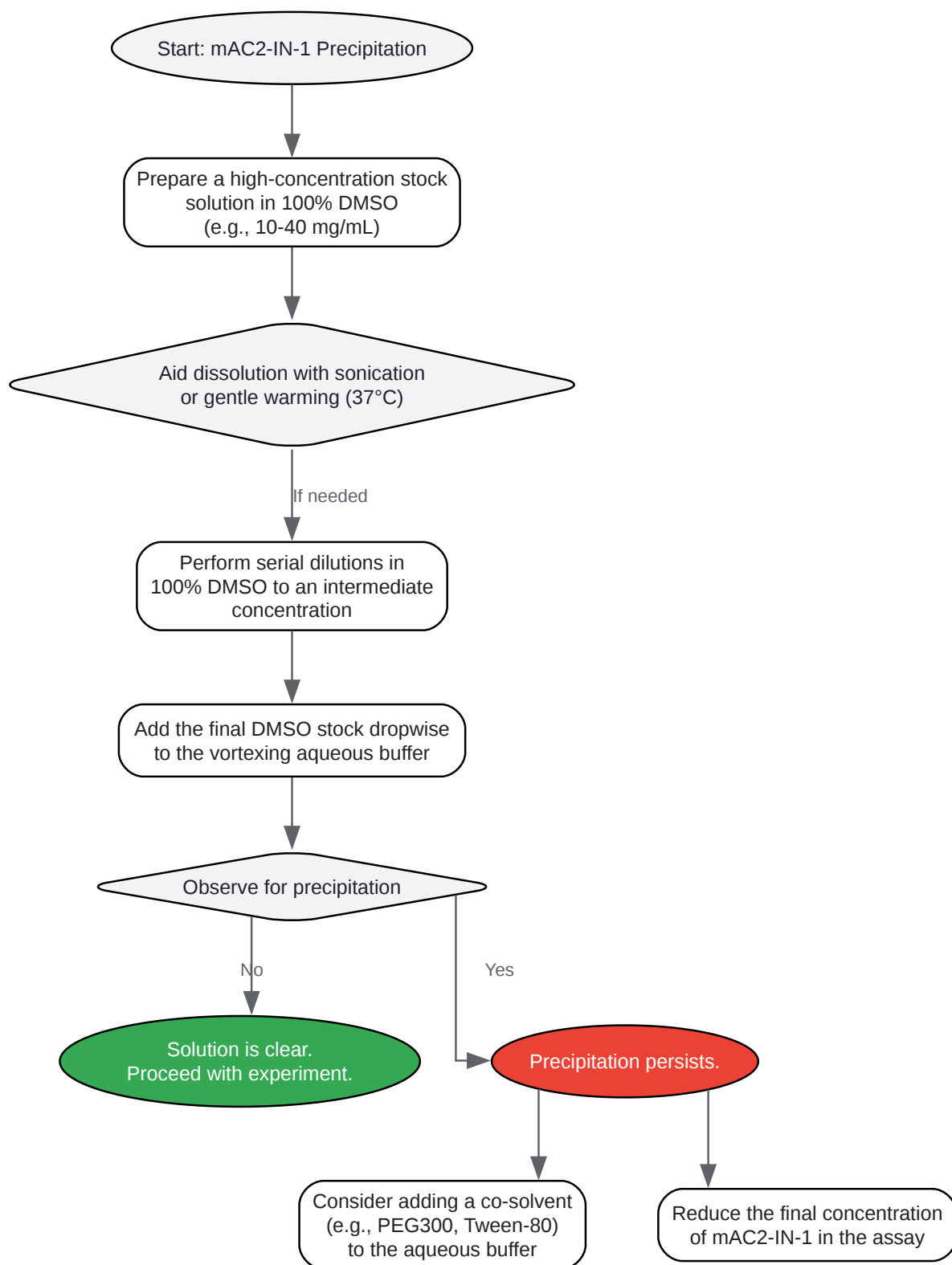
Solubility Data

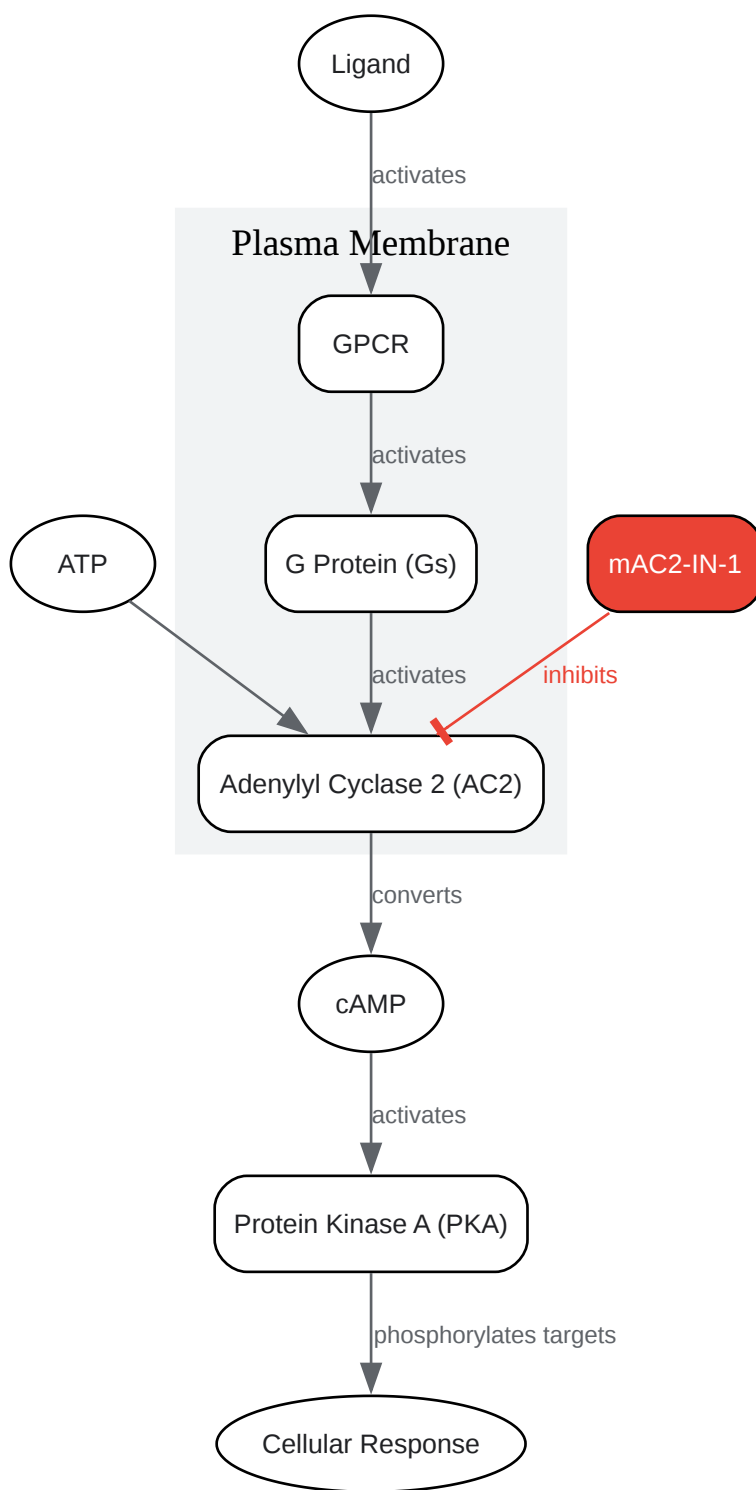
While specific quantitative solubility data for **mAC2-IN-1** in a range of solvents is not readily available from manufacturers, the following table summarizes the available information and provides guidance.

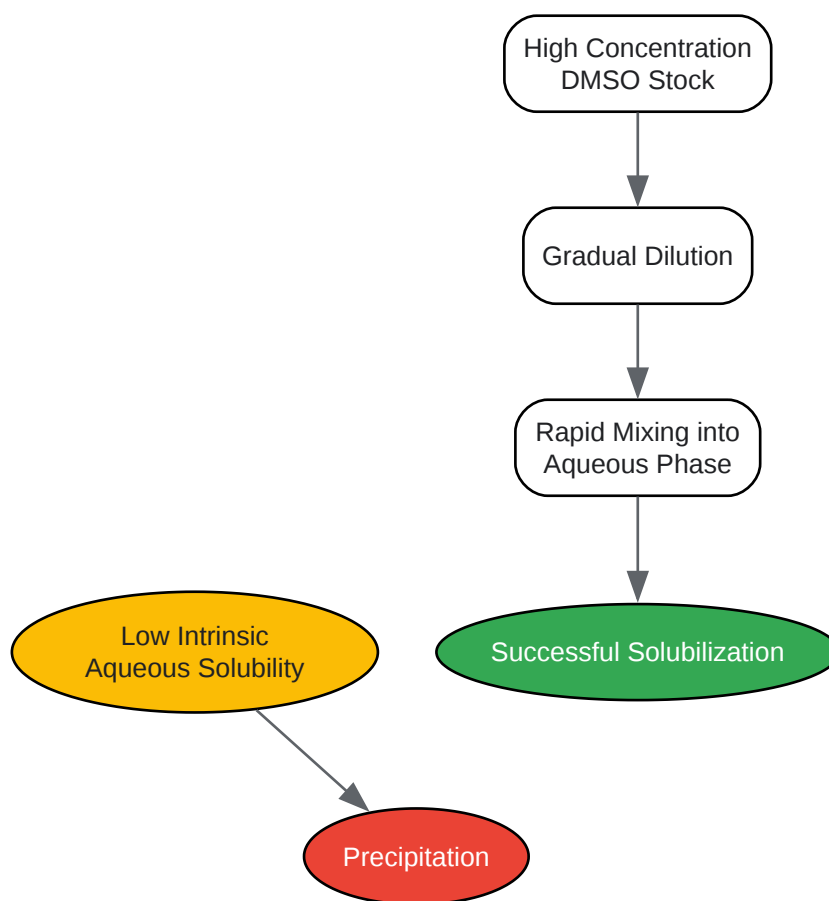
Solvent	Known Concentration	Remarks
DMSO	≥ 40 mg/mL	A "mother liquor" concentration of 40 mg/mL in DMSO has been reported for in vivo studies, suggesting high solubility. [1]
Ethanol	Data not available	Generally, ethanol is a suitable solvent for many organic compounds, but solubility should be tested empirically.
Water	Low	Like many small molecule inhibitors, mAC2-IN-1 is expected to have low aqueous solubility.
Aqueous Buffers (e.g., PBS)	Low	Solubility will be dependent on the buffer composition and pH. The presence of salts can decrease solubility.

Troubleshooting Workflow

If you are experiencing precipitation, follow this workflow to identify a suitable solvent and dilution strategy.







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References

- 1. mAC2-IN-1_TargetMol [targetmol.com]
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